

Zileuton-13C2 15N storage conditions stability

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Compound Focus: Zileuton-13C2,15N

Cat. No.: S12860184

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Storage & Handling Specifications

The following table summarizes the critical storage and handling parameters for **Zileuton-13C2,15N** based on supplier documentation and related chemical data.

Parameter	Specification	Source / Rationale
Short-term Shipping	Room temperature (continental US) [1] [2]	Supplier recommendation
Long-term Storage	Store under recommended conditions in Certificate of Analysis (CoA) [1] [2]	Supplier requirement
Solubility	≥20mg/mL in DMSO (requires warming to ~60°C) [3]	Based on parent compound, Zileuton
Solution Stability	DMSO solutions: store at -20°C for up to 1 month [3]	Based on parent compound, Zileuton
Solid Form Stability	Stable for 1 year from purchase date (as supplied) [3]	Based on parent compound, Zileuton

Frequently Asked Questions & Troubleshooting

Q1: What is the primary application of Zileuton-13C2,15N in research? This compound is used as an **internal standard for quantitative analysis** using techniques like LC-MS, GC-MS, or NMR. Its labeled structure allows for precise tracking and measurement of the unlabeled drug (Zileuton) in complex biological samples, minimizing analytical interference [1].

Q2: The CoA is essential for storage. What if I don't have it? The CoA provides batch-specific storage details. If it's missing, **contact the supplier directly** (e.g., MedChemExpress, PeptideDB) to obtain a copy. As a general rule, store the solid compound in a desiccator at **2-8°C** and prepare fresh DMSO solutions for immediate use, avoiding repeated freeze-thaw cycles [3] [1] [2].

Q3: The powder doesn't fully dissolve in DMSO. What should I do? This is a common issue. Briefly warm the vial in a **water bath at ~60°C for 5 minutes** while shaking gently. This protocol is established for the unlabeled Zileuton, which has a solubility of $\geq 20\text{mg/mL}$ under these conditions [3].

Q4: How should I handle a suspected compound degradation? First, check the **expiry date** on the vial and CoA.

- **For the solid compound:** Use analytical techniques like HPLC to check for impurities and compare the spectrum to a reference standard.
- **For stock solutions:** If a precipitate is visible or your experimental results show a consistent loss of potency (e.g., higher IC50 values), discard the solution and prepare a fresh batch. It is not recommended to use solutions stored at -20°C for longer than one month [3].

Experimental Application & Protocols

Zileuton-13C2,15N is the labeled version of Zileuton, a potent and selective **5-lipoxygenase (5-LO) inhibitor** used to study leukotriene biosynthesis [4]. The experimental data below for the unlabeled Zileuton illustrates its typical research applications.

In Vitro Bioactivity Profile

The table below shows the inhibitory activity of Zileuton in various cell-based assays [4].

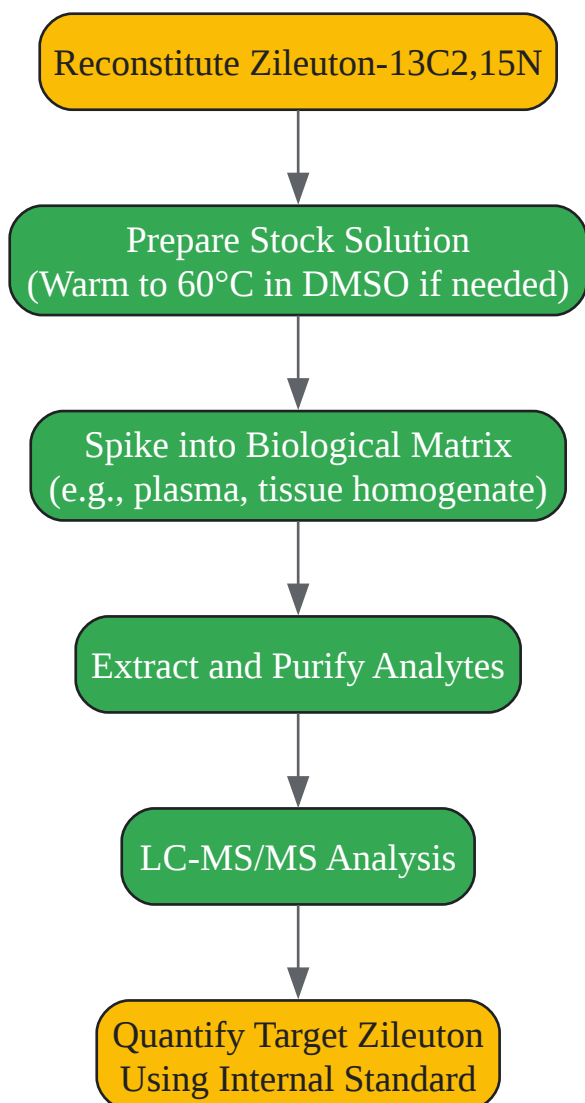
Cell Line / System	Assay Description	IC50 Value
RBL-1 (Rat basophilic leukemia)	Inhibition of 5-lipoxygenase in cell lysate	0.14 - 0.5 μ M [4]
Human PMNL (Polymorphonuclear leukocytes)	Inhibition of A23187-stimulated 5-LO product formation	0.5 - 0.6 μ M [4]
HeLa (Human)	Inhibition of cys-leukotriene release (Ca^{2+} -stimulated)	0.04 μ g/mL [4]
MC9 (Mouse mastocytoma)	Inhibition of LTB4 production	0.55 μ M [4]

Validated In Vivo Protocol

A study on myocardial infarction (I/R) in rats provides a reference for in vivo dosing [4].

- **Compound:** Zileuton (unlabeled).
- **Dosage & Route:** 5 mg/kg, administered orally (p.o.).
- **Key Findings:** The treatment significantly decreased NF- κ B expression and the apoptotic index in the heart tissue of I/R model rats [4].

This workflow visualizes the key stages of using **Zileuton-13C2,15N** in a quantitative LC-MS experiment:



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Key Technical Reminders

- **Always Consult the CoA:** The storage conditions and expiry date on the Certificate of Analysis are specific to your batch and override general guidelines.
- **Solution Best Practices:** For the most reliable results, prepare fresh stock solutions for each experiment and avoid storing and reusing diluted working solutions.
- **Stability is Extrapolated:** Please note that the specific stability data for **Zileuton-13C2,15N** was not explicitly listed in the search results. The stability information provided (1 year for solid, 1 month for DMSO solution) is based on the well-documented data for the unlabeled parent compound, Zileuton [3]. It is a best-practice assumption that the labeled analog has similar stability.

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References

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2. - Zileuton , 13 _product_DataBase_PeptideDB C 2 15 N [peptidedb.com]
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